

2,6-Dimethyl-4-fluorobenzoic acid safety and handling

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Compound of Interest

Compound Name: 2,6-Dimethyl-4-fluorobenzoic acid

Cat. No.: B190211

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An In-depth Technical Guide to the Safety and Handling of **2,6-Dimethyl-4-fluorobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,6-Dimethyl-4-fluorobenzoic acid** (CAS No. 16633-50-4). Due to a lack of extensive specific toxicological data for this compound, this guide synthesizes available information and supplements it with data from structurally similar compounds, a standard practice in chemical safety assessment.

Physicochemical and Toxicological Data

A summary of the known physicochemical properties of **2,6-Dimethyl-4-fluorobenzoic acid** is presented below. Toxicological data is often not fully investigated for such specific research chemicals; therefore, data from analogous compounds are provided for a comparative safety assessment.

Table 1: Physicochemical Properties of **2,6-Dimethyl-4-fluorobenzoic acid**

Property	Value	Source
CAS Number	16633-50-4	[1][2]
Molecular Formula	C ₉ H ₉ FO ₂	[1][2]
Molecular Weight	168.16 g/mol	[1][2]
Appearance	White to off-white crystalline powder or solid	[3]
Boiling Point	278.4 ± 35.0 °C (Predicted)	[1]
Flash Point	122.1 ± 25.9 °C (Predicted)	[1]
Density	1.212 g/cm ³	[1]
Vapor Pressure	0.002 mmHg at 25°C	[1]
Solubility	Soluble in water (7.2 g/L at 25°C for 2-Fluorobenzoic acid)	[3]

Table 2: GHS Hazard Classification and Statements for Structurally Similar Fluorinated Benzoic Acids

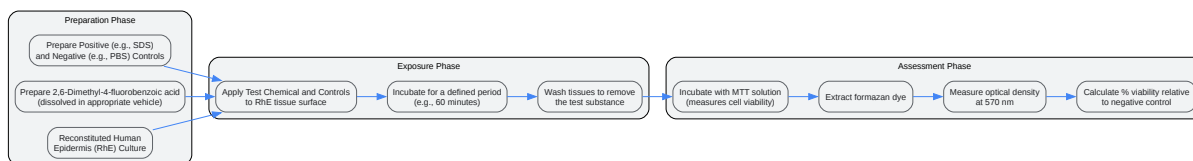
Hazard	GHS Classification	Hazard Statements	Common Analogues
Skin Irritation	Category 2	H315: Causes skin irritation	2-Chloro-4-fluorobenzoic acid, 4-Bromobenzoic acid, 4-Fluorobenzoic acid, 2-Fluorobenzoic acid[3][4][5][6][7]
Serious Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	2-Chloro-4-fluorobenzoic acid, 4-Bromobenzoic acid, 4-Fluorobenzoic acid, 2-Fluorobenzoic acid[3][4][5][6][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	2-Chloro-4-fluorobenzoic acid, 4-Bromobenzoic acid, 4-Fluorobenzoic acid, 2-Fluorobenzoic acid[3][4][5][7]
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed	4-Chlorobenzoic acid, 2,4-Dichlorobenzoic acid[8]

Experimental Protocols

Detailed experimental protocols for assessing the safety of new chemical entities are critical. The following are generalized methodologies based on standard practices for compounds with expected irritation or toxicity.

Experimental Protocol: In Vitro Skin Irritation Test

This protocol is a generalized representation of an in vitro skin irritation test, which is a common preliminary safety assessment.



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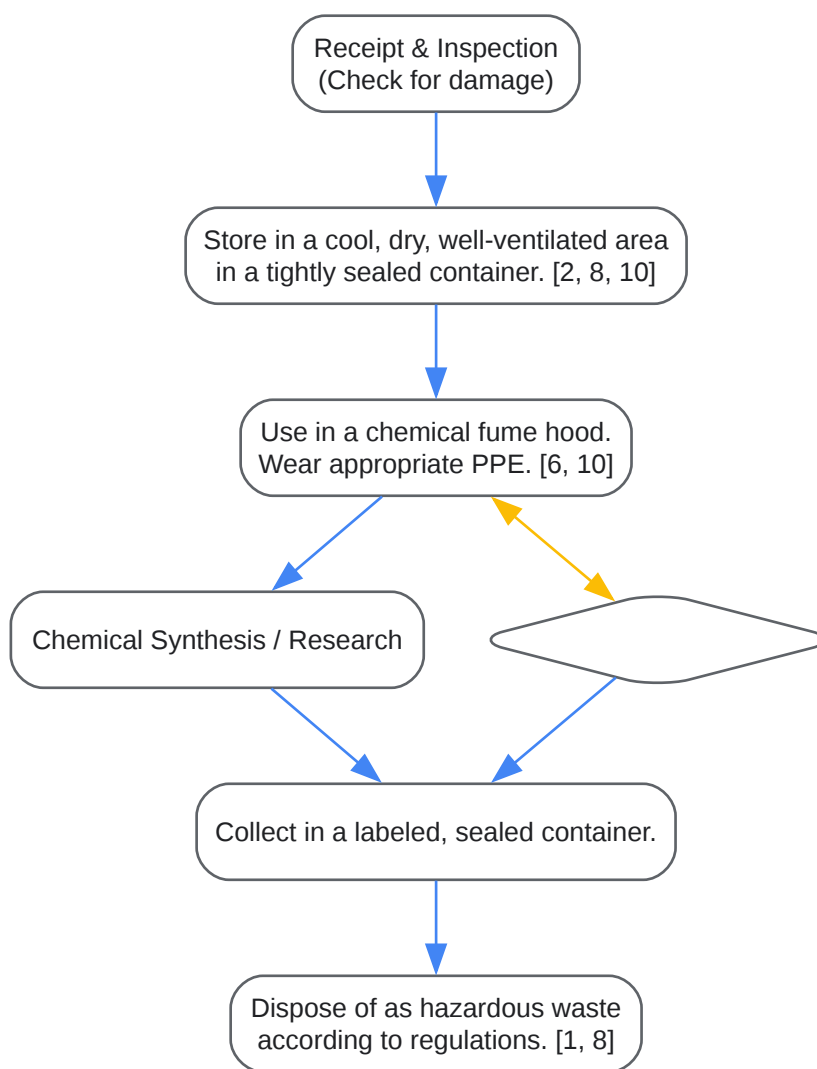
Caption: Workflow for an in vitro skin irritation assessment.

Safety and Handling Procedures

A systematic approach to handling **2,6-Dimethyl-4-fluorobenzoic acid** is essential to minimize exposure and ensure a safe laboratory environment.

Logical Workflow for Safe Handling

The following diagram outlines the critical steps for safely managing this chemical from receipt to disposal.



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Caption: Logical workflow for the safe handling of **2,6-Dimethyl-4-fluorobenzoic acid**.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **2,6-Dimethyl-4-fluorobenzoic acid** to prevent skin and eye contact, and inhalation.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or face shield conforming to EN166 (EU) or OSHA 29 CFR 1910.133.[4][9]	Protects against dust particles and splashes causing serious eye irritation.[4][6][7]
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact, as the acid is a known skin irritant.[3]
Skin and Body Protection	Laboratory coat and appropriate protective clothing to prevent skin exposure.	Minimizes the risk of accidental skin contact.[3][4]
Respiratory Protection	Use a NIOSH/MSHA approved respirator or a dust mask (type N95) if dust is generated or for large-scale operations and emergencies.[3]	Prevents respiratory tract irritation from dust inhalation. [3][7]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Table 4: First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [4] [5] [7]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention if irritation persists. [4] [5] [7]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. [4] [5] [7]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink afterwards plenty of water. Get medical attention. [5] [7] [9]

Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory and preventing environmental contamination.

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[9\]](#)
- Keep the container tightly closed and sealed until ready for use.[\[5\]](#)[\[9\]](#)[\[10\]](#)
- Store locked up.[\[4\]](#)

Disposal:

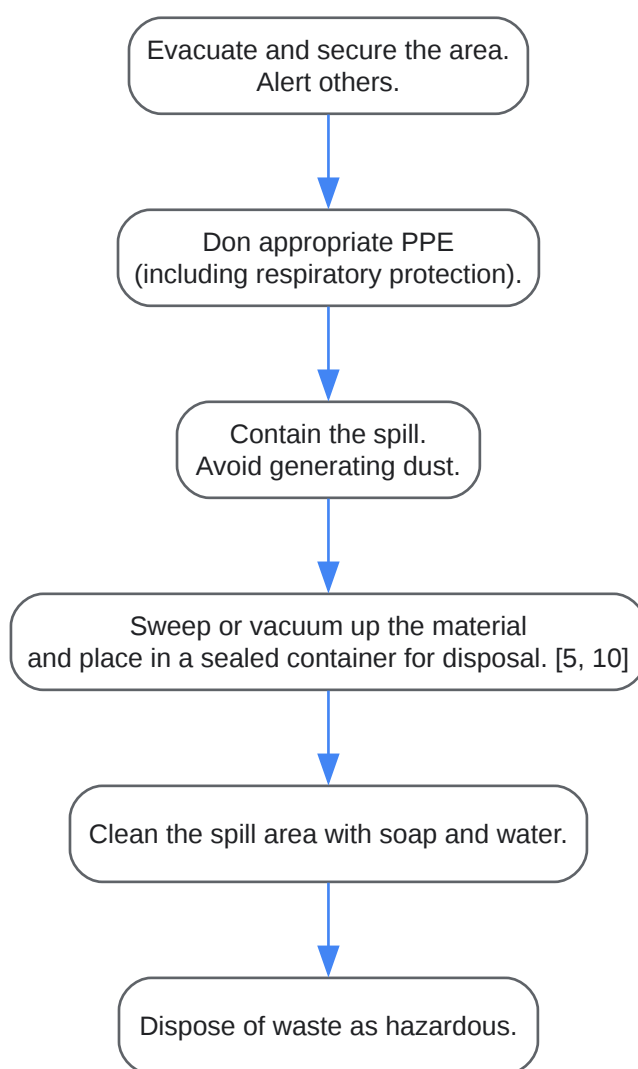
- Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[4\]](#)[\[10\]](#)

- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[7]

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and minimize environmental impact.

Spill Cleanup Protocol



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Caption: Protocol for cleaning up spills of **2,6-Dimethyl-4-fluorobenzoic acid**.

Firefighting Measures

While not highly flammable, this compound can burn and produce hazardous decomposition products.

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.^{[4][5][7]}
- Hazardous Combustion Products: In a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen fluoride (HF).^{[4][7][9]}
- Firefighting Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.^{[4][5][7]}

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal safety review and risk assessment. Always consult the most current Safety Data Sheet (SDS) for this compound and adhere to all institutional and regulatory safety guidelines.

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